

# Personal protective equipment for handling (-)-cis-Permethrin

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## Compound of Interest

Compound Name: (-)-cis-Permethrin

Cat. No.: B1218469

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## Essential Safety and Handling Guide for (-)-cis-Permethrin

This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **(-)-cis-Permethrin** in a laboratory setting. Adherence to these guidelines is essential for minimizing exposure risk and ensuring a safe research environment.

## Hazard Identification and Quantitative Data

**(-)-cis-Permethrin** is a synthetic pyrethroid insecticide. It is classified as harmful if swallowed or inhaled and may cause an allergic skin reaction.[1][2] It is also very toxic to aquatic life with long-lasting effects.[1][3] The cis-isomer is noted to be considerably more toxic than the trans-isomer.[4] Exposure can lead to symptoms such as headache, dizziness, fatigue, excessive salivation, and muscle weakness.

Property	Data	Reference
Chemical Name	3-(2,2-dichloroethenyl)-2,2-dimethyl-cyclopropanecarboxylic acid, (3-phenoxyphenyl)methyl ester	
Appearance	Amber liquid with an aromatic solvent odor (for mixtures); Solid (for pure cis-Permethrin)	
Acute Oral LD50 (rat)	224 mg/kg (for cis-Permethrin); 1,030 mg/kg (for cis/trans mixture)	
Acute Dermal LD50 (rabbit)	>2000 mg/kg (for cis/trans mixture)	
Inhalation LC50 (rat)	25.7 mg/L (4 hr) (for cis/trans mixture); 1.5 mg/l (ATE for cis-Permethrin)	
Melting Point	63 °C (for cis-Permethrin)	
Boiling Point	290 °C (for cis-Permethrin)	
Occupational Exposure Limits	No specific occupational exposure limits have been established for Permethrin. The FAO/WHO established an acceptable daily intake of 0.05 mg/kg bw in 1987.	

## Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against exposure. All PPE should be inspected before use to ensure it is clean and free of defects.

PPE Category	Specifications
Hand Protection	Chemical-resistant gloves are mandatory. • Recommended Materials: Silver Shield®/4H®, Viton, Barrier®, Neoprene, or PVC (10-20 mil thickness for better resistance). Nitrile rubber gloves are also commonly used. • Practice: Wash the outside of gloves before removing them. Dispose of single-use gloves immediately after contamination is suspected.
Eye & Face Protection	Safety glasses with side shields, chemical goggles, or a face shield are required to protect against splashes or aerosols.
Body Protection	• Lab Coat/Coveralls: Wear a lab coat or chemical-resistant coveralls buttoned to the neck and wrist. • Apron: For mixing, decanting, or when there is a significant splash risk, wear a chemical-resistant apron over the lab coat or coveralls. • Footwear: Closed-toe shoes are required for all laboratory work. For larger-scale work or spill response, use chemical-resistant boots with pant legs worn outside the boots.
Respiratory Protection	• Engineering Controls: Handle (-)-cis-Permethrin in a properly functioning laboratory chemical fume hood to minimize inhalation exposure. • Respirator: If engineering controls are insufficient or during a large spill, a full-facepiece air-purifying respirator (APR) with organic vapor cartridges and P100 prefilters should be used. For firefighting, a self-contained breathing apparatus (SCBA) is necessary.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **(-)-cis-Permethrin** in a laboratory environment.

## I. Pre-Handling Preparations

- Risk Assessment: Review the Safety Data Sheet (SDS) and understand the specific hazards.
- Designate Work Area: If possible, designate a specific area within a chemical fume hood for handling highly toxic chemicals.
- Assemble PPE: Gather all necessary PPE as specified in the table above.
- Verify Safety Equipment: Ensure an eyewash station, safety shower, and appropriate spill cleanup materials are readily accessible.
- Work with a Buddy: Never work alone when handling highly toxic materials.

## II. During Handling

- Use Engineering Controls: All work with **(-)-cis-Permethrin** that may generate dust or aerosols must be conducted in a chemical fume hood.
- Avoid Contamination: Keep containers tightly closed when not in use. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area.
- Safe Transfer: When transferring liquids, keep containers below eye level to prevent splashes to the face.

## III. Post-Handling Procedures

- Decontamination: Clean the designated work area after each procedure.
- PPE Removal: Remove PPE immediately after handling the product. Wash the outside of gloves before removing them. Remove clothing immediately if the pesticide gets inside. Contaminated work clothing should not be allowed out of the workplace.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling and before eating, drinking, or leaving the lab.

- Storage: Store **(-)-cis-Permethrin** in its original, clearly labeled container in a cool, dry, and well-ventilated place, away from excessive heat or fire. Store locked up.

## Emergency and Disposal Plans

### I. Spill Response Protocol

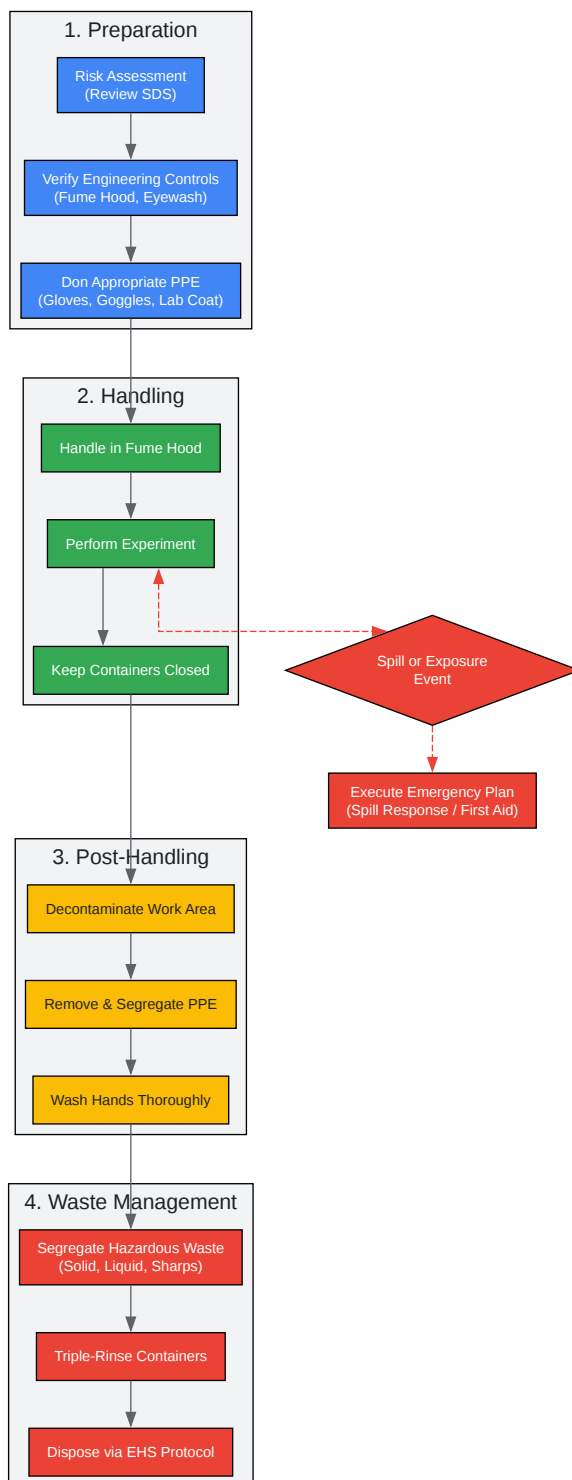
- Minor Spill:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, absorb liquid spills with an inert material like dry sand, earth, or pet litter.
  - For solid spills, gently moisten the material or use a HEPA-filter vacuum to avoid generating dust.
  - Sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
  - Clean the spill area with a strong detergent and water, and collect the cleaning materials for disposal.
- Major Spill:
  - Evacuate the area and alert emergency responders.
  - Isolate the spill area. For a liquid spill, the recommended isolation distance is 50 meters (150 feet).
  - Prevent the spill from entering drains, sewers, or water bodies. Contain the liquid by diking the area if necessary.

### II. Disposal Plan Pesticide wastes are considered toxic and hazardous.

- Product Disposal: Unused or excess **(-)-cis-Permethrin** must be disposed of as hazardous waste. Do not dispose of it in drains or sewers.

- **Container Disposal:** Do not reuse empty containers. Triple rinse or pressure rinse the container, adding the rinsate to the application mixture or holding it for later disposal. Puncture the container to prevent reuse and dispose of it at an authorized landfill or via a recycling program like ACRC.
- **Regulatory Compliance:** All waste disposal must be conducted in strict accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department, State Pesticide or Environmental Control Agency, or the EPA for specific guidance.

## Mandatory Visualization



Workflow for Safe Handling of (-)-cis-Permethrin

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Caption: Workflow for the safe handling of **(-)-cis-Permethrin** from preparation to disposal.

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